

# An In-depth Technical Guide to the Thermal Decomposition of Sodium Tungstate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium tungstate

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This technical guide provides a comprehensive overview of the thermal decomposition of **sodium tungstate**, addressing its various forms, including anhydrous **sodium tungstate**, **sodium tungstate** dihydrate, and sodium paratungstate. This document details the decomposition pathways, presents quantitative data from thermal analysis, and outlines the experimental protocols for characterization.

## Introduction

**Sodium tungstate** is a crucial inorganic compound with applications ranging from catalysis to medical research. Understanding its thermal stability and decomposition behavior is paramount for its use in high-temperature applications and for the synthesis of tungsten-based materials. The thermal decomposition of **sodium tungstate** is not a singular process but is highly dependent on its hydration state and polymeric form. This guide will elucidate the distinct thermal behaviors of anhydrous **sodium tungstate** ( $\text{Na}_2\text{WO}_4$ ), **sodium tungstate** dihydrate ( $\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$ ), and sodium paratungstate ( $\text{Na}_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 27\text{H}_2\text{O}$ ).

## Thermal Decomposition Profiles

The thermal decomposition of **sodium tungstate** and its related compounds has been investigated using various analytical techniques, primarily thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). The results reveal distinct decomposition pathways and products for the anhydrous, dihydrate, and paratungstate forms.

## Anhydrous Sodium Tungstate ( $\text{Na}_2\text{WO}_4$ )

Anhydrous **sodium tungstate** is a thermally stable compound with a high melting point of 698 °C.[1] While generally stable, it undergoes phase transformations at elevated temperatures before melting.[2] Upon intense heating to decomposition, it is reported to emit toxic fumes of sodium oxide.[1][3][4] The decomposition products are sodium and tungsten oxides.[5]

## Sodium Tungstate Dihydrate ( $\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$ )

The thermal decomposition of **sodium tungstate** dihydrate is primarily a dehydration process that occurs in a single step. The water of crystallization is lost at approximately 100 °C to form the anhydrous salt.[6][7] This process has been studied using TGA-DTG and DSC, with the dehydration taking place in a single thermal step.[6][8]

## Sodium Paratungstate ( $\text{Na}_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 27\text{H}_2\text{O}$ )

Sodium paratungstate exhibits a more complex, multi-stage thermal decomposition. The process involves several dehydration steps followed by phase transformations and the formation of other tungstate species. The overall decomposition mechanism consists of seven distinct stages.[9][10] The initial four stages are the sequential loss of water molecules, followed by a phase transformation of an intermediate, and finally the formation of a mixture of **sodium tungstate** compounds.[9][10]

## Quantitative Data Presentation

The following tables summarize the quantitative data obtained from the thermal analysis of different forms of **sodium tungstate**.

Table 1: Thermal Properties of Anhydrous **Sodium Tungstate**

Property	Value
Melting Point	698 °C
Decomposition Products	Sodium Oxides, Tungsten Oxide

Table 2: Thermal Decomposition of **Sodium Tungstate** Dihydrate

Temperature Range	Process	Mass Loss (%)	Enthalpy Change ( $\Delta H$ )
~100 °C	Dehydration (loss of 2H <sub>2</sub> O)	~10.9% (theoretical)	100.4 ± 1.9 kJ/mol

Table 3: Multi-stage Thermal Decomposition of Sodium Paratungstate

Stage	Temperature (K)	Temperature (°C)	Process	Cumulative H <sub>2</sub> O Lost
1	~331 K	~58 °C	Dehydration	10
2	~353 K	~80 °C	Dehydration	19
3	~403 K	~130 °C	Dehydration	24
4	~588 K	~315 °C	Dehydration	28
5	~691 K	~418 °C	Phase Transformation	-
6	~733 K	~460 °C	Formation of Na <sub>2</sub> W <sub>2</sub> O <sub>7</sub> and Na <sub>2</sub> W <sub>4</sub> O <sub>13</sub>	-

## Experimental Protocols

The characterization of the thermal decomposition of **sodium tungstate** relies on standardized thermal analysis techniques.

### Thermogravimetric Analysis (TGA)

Objective: To determine the temperature and mass loss associated with decomposition and dehydration events.

Methodology:

- A small, accurately weighed sample (typically 5-15 mg) of the **sodium tungstate** compound is placed in an inert crucible (e.g., alumina or platinum).[\[11\]](#)[\[12\]](#)
- The crucible is loaded into the TGA instrument.
- The system is purged with an inert gas, such as nitrogen or argon, at a constant flow rate (e.g., 20-50 mL/min) to provide a non-reactive atmosphere.[\[12\]](#)[\[13\]](#)
- The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., room temperature to 1000 °C).[\[12\]](#)
- The mass of the sample is continuously monitored and recorded as a function of temperature.
- The resulting TGA curve (mass vs. temperature) and its derivative (DTG curve) are analyzed to identify the onset and peak temperatures of mass loss events.

## Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with phase transitions (e.g., melting, crystallization) and chemical reactions.

Methodology:

- A small, accurately weighed sample (typically 2-10 mg) is hermetically sealed in an aluminum or other suitable pan.
- An empty, sealed pan is used as a reference.
- Both the sample and reference pans are placed in the DSC cell.
- The cell is heated or cooled at a controlled, linear rate (e.g., 10 °C/min) under a controlled atmosphere.
- The differential heat flow between the sample and the reference is measured as a function of temperature.

- Endothermic (heat absorbing) and exothermic (heat releasing) events are identified as peaks on the DSC curve. The temperature and enthalpy of these transitions are determined by analyzing the peak position and area.

## X-ray Diffraction (XRD)

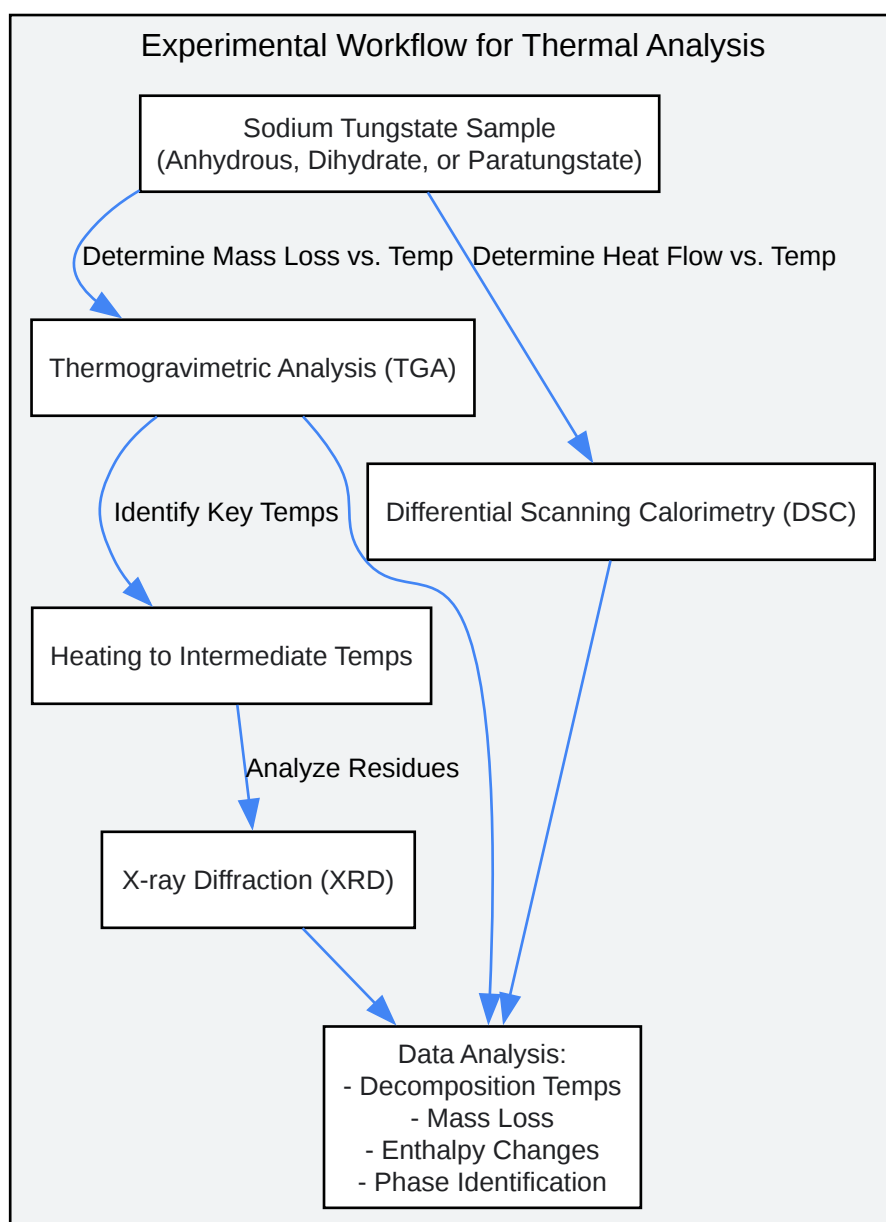
Objective: To identify the crystalline phases of the solid residues after thermal decomposition at different temperatures.

Methodology:

- Samples of the **sodium tungstate** compound are heated to specific temperatures corresponding to the end of each decomposition stage observed in the TGA.
- The samples are held at these temperatures for a sufficient time to ensure the completion of the transformation and then cooled to room temperature.
- The solid residues are ground into a fine powder.
- The powdered sample is mounted on a sample holder for XRD analysis.
- The sample is irradiated with a monochromatic X-ray beam, and the diffracted X-rays are detected at various angles ( $2\theta$ ).
- The resulting diffraction pattern (intensity vs.  $2\theta$ ) is compared with standard diffraction databases (e.g., ICDD) to identify the crystalline phases present in the residue.

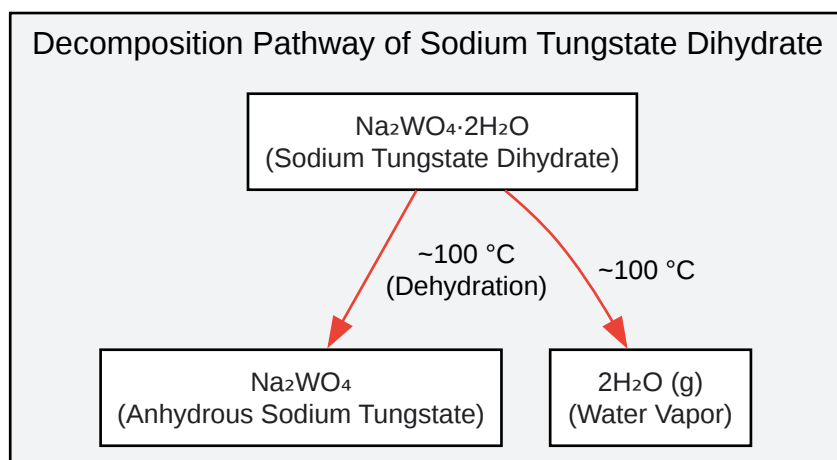
## Visualization of Pathways and Workflows

The following diagrams illustrate the decomposition pathways and the experimental workflow for their analysis.



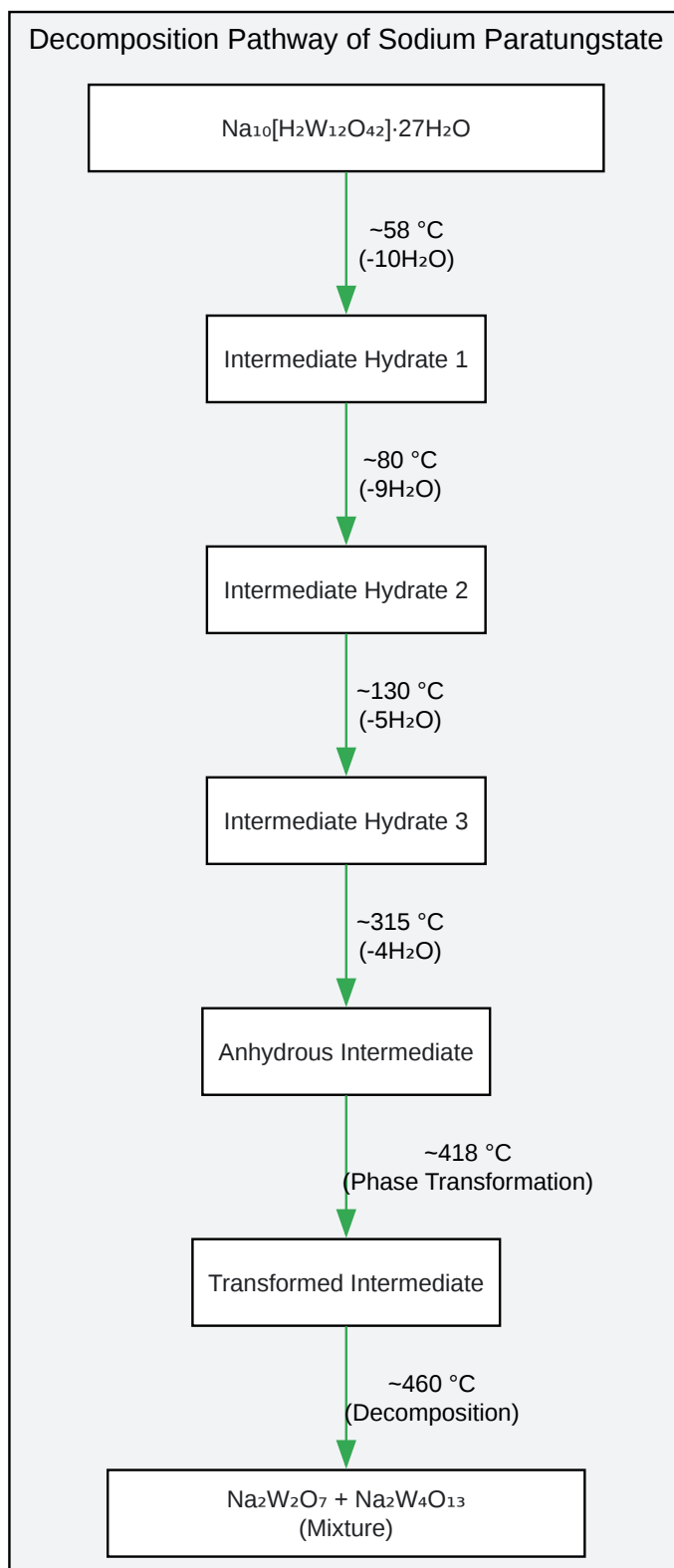
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Caption: General experimental workflow for investigating the thermal decomposition of **sodium tungstate** compounds.



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Caption: Single-step dehydration of **sodium tungstate** dihydrate.



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Caption: Multi-stage thermal decomposition of sodium paratungstate.



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## References

- 1. Sodium tungstate | Na<sub>2</sub>O<sub>4</sub>W | CID 26052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Page loading... [guidechem.com]
- 4. SODIUM TUNGSTATE - Ataman Kimya [atamanchemicals.com]
- 5. prochemonline.com [prochemonline.com]
- 6. Sodium TungstateChina Tungsten Industry News Center [ctia.com.cn]
- 7. Sodium Tungstate Dihydrate--Ammonium Tungstate Manufacturer and Supplier [tungsten-powder.com]
- 8. NON-ISOTHERMAL KINETIC STUDY ON THE THERMAL DEHYDRATION OF SODIUM TUNGSTATE DIHYDRATE [tnmsc.csu.edu.cn]
- 9. ccspublishing.org.cn [ccspublishing.org.cn]
- 10. whxb.pku.edu.cn [whxb.pku.edu.cn]
- 11. hha.hitachi-hightech.com [hha.hitachi-hightech.com]
- 12. infinitalab.com [infinitalab.com]
- 13. Thermogravimetric Analysis (TGA) ASTM E1131, ISO 11358 [intertek.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermal Decomposition of Sodium Tungstate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078439#thermal-decomposition-of-sodium-tungstate]

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